

Application Note: Twisted Amides in Organic Synthesis[1][2][3]

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Compound of Interest

Compound Name: 1,4-Diazabicyclo[2.2.2]octan-2-one

CAS No.: 146562-83-6

Cat. No.: B118004

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Executive Summary

The amide bond is the bedrock of stability in peptides and pharmaceuticals, historically considered inert to nucleophilic attack due to strong amidic resonance (

, ~15-20 kcal/mol). However, this stability often hinders synthetic utility, requiring harsh conditions for cleavage or functionalization.[1]

Twisted amides represent a paradigm shift. By geometrically constraining the amide bond—either through steric bulk (acyclic) or ring strain (bridged)—the nitrogen lone pair is forced out of alignment with the carbonyl

-system. This "ground-state destabilization" restores ketone-like electrophilicity to the carbonyl carbon, enabling mild acylation, transamidation, and transition-metal-catalyzed N–C bond activation under neutral or weakly basic conditions.

This guide details the mechanistic principles, selection criteria, and validated protocols for deploying twisted amides as high-value acylating agents and synthetic intermediates.

Part 1: The Mechanistic Basis of "Twist"

The Planar Dogma vs. The Twisted Reality

In a classical planar amide, the nitrogen lone pair () is delocalized into the carbonyl antibonding orbital (), conferring double-bond character to the N–C bond. This resonance renders the carbonyl carbon poor electrophile and the nitrogen a poor leaving group.

Twisted amides disrupt this orbital overlap. The degree of distortion is quantified by the Winkler-Dunitz parameters:

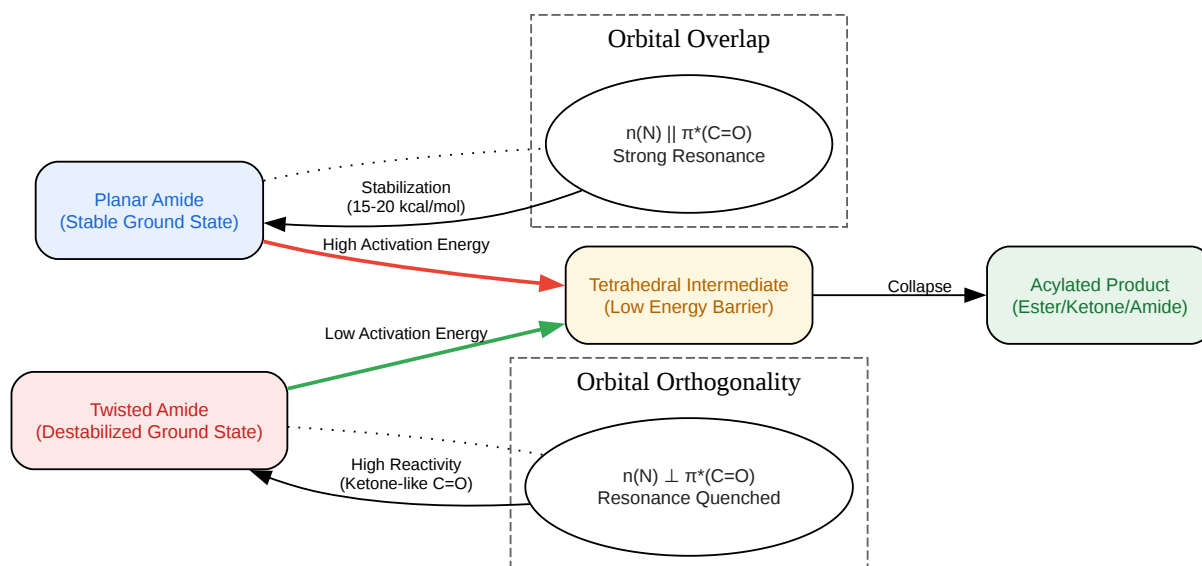
- Twist Angle (): Rotation around the N–C bond (0° = planar, 90° = orthogonal/fully twisted).
- Pyramidalization (): The degree of character at the nitrogen.

When

approaches 90° , resonance is abolished. The N–C bond lengthens, the C=O bond shortens (resembling a ketone), and the barrier to nucleophilic attack drops precipitously.

Visualization: Orbital Misalignment

The following diagram illustrates the electronic consequence of geometric twisting.



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Caption: Disruption of amidic resonance in twisted amides lowers the activation energy for nucleophilic attack, facilitating acylation under mild conditions.

Part 2: Strategic Classes of Twisted Amides

Researchers should select the class of twisted amide based on the synthetic goal: Reagent (for delivering acyl groups) or Substrate (for activating an existing amide).

Class	Representative Structure	Twist ()	Primary Application	Reactivity Profile
Bridged Lactams	Kirby's Amide (1-aza-2-adamantanone)	~90°	Mechanistic Studies	Extremely reactive; hydrolyzes rapidly in air.
N-Acyl Glutarimides	N-Benzoyl glutarimide	~89°	Acylating Reagent	"Perfect twist"; stable solid but highly reactive toward alcohols/amines.
Acyclic Activated	N,N-Di-Boc Amides	~40-60°	Substrate Activation	Tunable reactivity; enables Ni/Pd-catalyzed N–C cleavage.
N-Tosyl Amides	N-Tosyl-N-alkyl amides	Variable	Substrate Activation	Good balance of stability and reactivity for transamidation.

Part 3: Experimental Protocols

Protocol A: Chemoselective Acylation using N-Acyl Glutarimides

Application: Mild acylation of alcohols or amines without acidic/basic catalysts. Source

Reference: Yamada et al. & Szostak et al.

Rationale: N-Acyl glutarimides feature a nearly orthogonal N–C bond (

). They act as powerful acyl donors that can selectively acylate primary amines over alcohols, or alcohols under neutral conditions, driven by the release of the glutarimide leaving group.

Materials:

- Substrate: Primary/Secondary Alcohol or Amine (1.0 equiv)
- Reagent: N-Acyl glutarimide (1.1 equiv) [Synthesized via acid chloride + glutarimide + base]
- Solvent: Toluene or CH₂Cl₂ (Anhydrous)
- Base (Optional): DMAP (0.1 equiv) for sterically hindered alcohols; often not needed for amines.

Step-by-Step Procedure:

- Preparation of N-Acyl Glutarimide (if not stock):
 - Dissolve glutarimide (1.0 equiv) in THF. Add Et₃N (1.2 equiv).
 - Cool to 0 °C. Add Acid Chloride (1.0 equiv) dropwise.
 - Stir 1 h at RT. Filter salts, concentrate, and recrystallize (often from EtOAc/Hex). Target is a stable, white solid.[\[2\]](#)
- Acylation Reaction:
 - In a flame-dried vial, dissolve the Nucleophile (Alcohol/Amine, 1.0 mmol) in anhydrous Toluene (0.2 M).
 - Add N-Acyl Glutarimide (1.1 mmol).
 - Optimization Note: For amines, stir at RT.[\[3\]](#) For alcohols, heat to 60–80 °C. If reaction is sluggish, add 10 mol% DMAP.
- Monitoring:
 - Monitor by TLC. The N-acyl glutarimide spot (higher R_f) will disappear; glutarimide (polar) will precipitate or streak.
- Workup:

- Dilute with Et₂O. Wash with sat. NaHCO₃ (to remove glutarimide byproduct) and Brine.
- Dry over Na₂SO₄ and concentrate.
- Yields typically >90%.

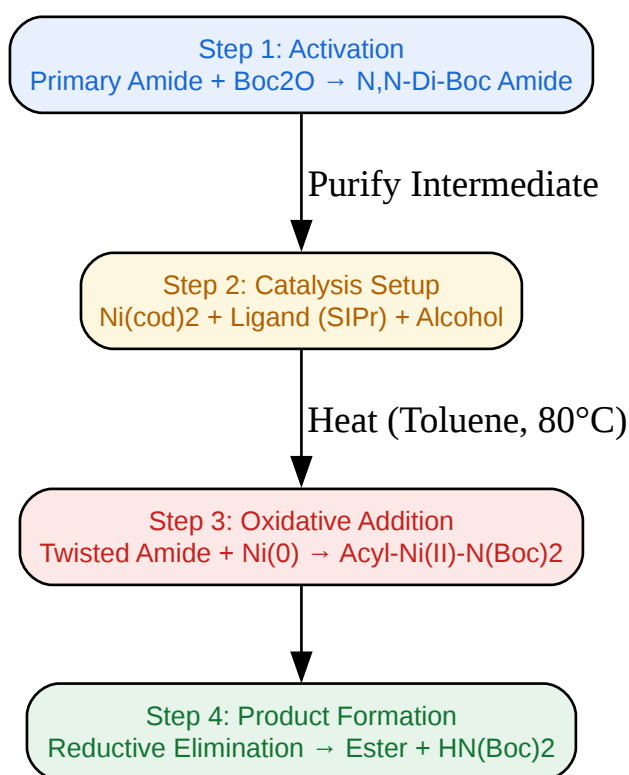
Protocol B: Nickel-Catalyzed Esterification via N,N-Di-Boc Activation

Application: Converting a stable primary amide into an ester (Amide-to-Ester transformation).

Source Reference: Garg, N. K. et al. & Szostak, M. et al.

Rationale: Primary amides are inert to Ni-catalysis. Converting them to N,N-di-Boc amides twists the N–C bond, allowing oxidative addition of Ni(0) into the N–C bond. The resulting acyl-nickel species is trapped by an alcohol.

Workflow Diagram



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Caption: Two-stage workflow for converting stable amides to esters via twisted di-Boc intermediates.

Step 1: Synthesis of N,N-Di-Boc Amide (Activation)

- Reactants: Primary Amide (1.0 equiv), Boc₂O (3.0 equiv), DMAP (0.1 equiv).
- Solvent: MeCN (0.5 M).
- Procedure:
 - Suspend amide and DMAP in MeCN.
 - Add Boc₂O (liquid or solution).
 - Stir at RT overnight (monitor TLC for disappearance of mono-Boc intermediate).
 - Crucial: Concentrate and filter through a short silica plug (eluting with 10% EtOAc/Hex) to remove excess Boc₂O. N,N-di-Boc amides are stable but sensitive to prolonged silica exposure.

Step 2: Nickel-Catalyzed Esterification^[4]

- Reactants:
 - N,N-Di-Boc Amide (0.2 mmol, 1.0 equiv)
 - Alcohol Nucleophile (1.2–2.0 equiv) [Use aliphatic alcohols; phenols work but require optimization]
 - Catalyst: Ni(cod)₂ (10-15 mol%)
 - Ligand: SIPr (1,3-Bis(2,6-diisopropylphenyl)imidazolidin-2-ylidene) (10-15 mol%)
 - Solvent: Toluene (anhydrous, deoxygenated), 1.0 mL (0.2 M).
- Glovebox/Schlenk Technique (Strictly Anaerobic):

- In a glovebox, mix $\text{Ni}(\text{cod})_2$ and SIPr in toluene and stir for 5 mins to form the active catalyst (solution turns deep yellow/orange).
- Add the N,N-di-Boc amide and the alcohol.
- Seal the vial/tube.
- Reaction:
 - Heat to 80 °C for 12–24 hours.
- Workup:
 - Cool to RT. Filter through a Celite pad (eluting with EtOAc).
 - Concentrate and purify via flash chromatography.[\[5\]](#)
 - Note: The byproduct is di-tert-butyl iminodicarboxylate ($\text{HN}(\text{Boc})_2$), which is easily separated.

Part 4: Troubleshooting & Critical Parameters

Issue	Probable Cause	Corrective Action
Low Yield in Di-Boc Synthesis	Incomplete conversion to di-Boc (stuck at mono-Boc).	Increase Boc ₂ O to 4.0 equiv; ensure DMAP is fresh. Use MeCN as solvent (polar aprotic promotes acylation).
Hydrolysis of Twisted Amide	Moisture contamination.	Twisted amides are highly sensitive to water. Dry all solvents over molecular sieves. Store reagents in a desiccator or glovebox.
No Reaction in Ni-Catalysis	Catalyst deactivation (Oxidation).	Ni(cod) ₂ must be a bright yellow powder. If it looks pale or white, it is oxidized. Use a glovebox.
Transamidation Competition	Nucleophile is too basic (amines).	For esterification, ensure the alcohol is not wet. If using amine nucleophiles (transamidation), no Ni catalyst is needed for twisted amides—just mix in neutral solvent.

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